

5-(4-Pyridyl)-1H-Tetrazole chemical properties and structure

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 5-(4-Pyridyl)-1H-Tetrazole

Cat. No.: B076735

[Get Quote](#)

An In-Depth Technical Guide to **5-(4-Pyridyl)-1H-Tetrazole**: Properties, Structure, and Applications

Introduction: A Molecule of Versatility and Significance

5-(4-Pyridyl)-1H-tetrazole (4-PyTz) is a heterocyclic organic compound that has garnered significant attention across diverse scientific disciplines. Its unique molecular architecture, which marries a pyridine ring with a tetrazole ring, bestows upon it a remarkable versatility that is exploited in materials science, coordination chemistry, and drug development.[1][2] The tetrazole moiety, a five-membered ring containing four nitrogen atoms, is a well-established bioisostere for the carboxylic acid group, a feature highly valued in medicinal chemistry for enhancing metabolic stability and tuning pharmacokinetic profiles.[1][3] In parallel, the presence of multiple nitrogen donor atoms in both the pyridine and tetrazole rings makes 4-PyTz a privileged ligand for constructing sophisticated supramolecular structures, such as metal-organic frameworks (MOFs) and coordination polymers.[1][4] These molecules exhibit potential applications in gas storage, chemical separation, and heterogeneous catalysis.[1][5] This guide provides a detailed exploration of the fundamental chemical properties, structure, synthesis, and key applications of **5-(4-Pyridyl)-1H-tetrazole** for researchers and development professionals.

Molecular Structure and Physicochemical Properties

The defining feature of 4-PyTz is the covalent linkage between the C4 position of a pyridine ring and the C5 position of a 1H-tetrazole ring. The tetrazole can exist in two tautomeric forms, with the proton residing on different nitrogen atoms, although the 1H-form is commonly depicted.

Caption: Molecular structure of **5-(4-Pyridyl)-1H-Tetrazole**.

This bifunctional nature allows for a rich and varied chemistry, governed by the electronic properties and spatial arrangement of its constituent rings.

Core Physicochemical Data

The fundamental properties of **5-(4-Pyridyl)-1H-tetrazole** are summarized below, providing a quick reference for laboratory use.

Property	Value	Source(s)
IUPAC Name	4-(2H-tetrazol-5-yl)pyridine	[1][6]
Synonyms	4-(1H-tetrazol-5-yl)pyridine, 5-(pyridin-4-yl)-1H-tetrazole	[2][6]
CAS Number	14389-12-9	[1][6]
Molecular Formula	C ₆ H ₅ N ₅	[6][7]
Molecular Weight	147.14 g/mol	[1][6]
Appearance	White to off-white or pale cream crystalline powder	[2][8]
Melting Point	256-258 °C	[9]
Solubility	Soluble in polar solvents like DMF and DMSO	[2]
InChI Key	JMILUUVWLKJFB-UHFFFAOYSA-N	[1][6]

Spectroscopic Profile

Spectroscopic analysis is critical for the unambiguous identification and characterization of 4-PyTz.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR ($\text{DMSO}-d_6$): The spectrum is characterized by signals corresponding to the pyridine ring protons. Typically, two sets of doublets are observed in the aromatic region: one for the protons ortho to the pyridine nitrogen (around δ 8.77 ppm) and another for the protons meta to the nitrogen (around δ 8.10 ppm).^[9] The acidic proton on the tetrazole ring (N-H) often appears as a very broad signal at a significantly downfield shift (e.g., >15 ppm) which can be difficult to observe.^{[10][11]}
 - ^{13}C NMR ($\text{DMSO}-d_6$): The spectrum shows distinct signals for the carbon atoms of both heterocyclic rings. The carbon attached to the five nitrogen atoms of the tetrazole ring appears around δ 155-165 ppm. Signals for the pyridine carbons are observed in the δ 120-150 ppm range.^[9]
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** The IR spectrum provides key information about the functional groups. Characteristic absorptions include N-H stretching vibrations (broad band, $\sim 2900\text{-}3100\text{ cm}^{-1}$), C=N and N=N stretching vibrations within the rings ($\sim 1400\text{-}1650\text{ cm}^{-1}$), and aromatic C-H stretching ($\sim 3000\text{-}3100\text{ cm}^{-1}$).^{[10][12]}
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) mass spectrometry is commonly used for characterization. The fragmentation behavior is different in positive and negative ion modes. In positive ion mode, a characteristic loss of a neutral HN_3 molecule is often observed, whereas in negative ion mode the primary fragmentation is the loss of N_2 .^[13]

Crystal Structure and Supramolecular Interactions

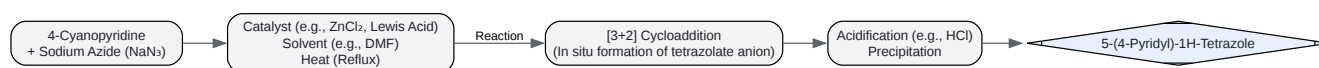
X-ray crystallography studies reveal that in the solid state, 4-PyTz molecules engage in extensive non-covalent interactions.^{[4][6]} The structure is heavily influenced by robust hydrogen bonding networks, where the N-H group of the tetrazole ring acts as a hydrogen bond donor and the nitrogen atoms of the tetrazole and pyridine rings act as acceptors.^{[1][4]} Furthermore, π - π stacking interactions between the aromatic rings play a crucial role in dictating the final crystal packing, leading to the formation of extended 2D and 3D supramolecular architectures.^[1] These interactions are fundamental to its utility in crystal engineering.

Synthesis and Reactivity

The synthesis of 5-substituted 1H-tetrazoles, including 4-PyTz, is well-established, with the most prevalent method being the [3+2] cycloaddition reaction.

General Synthetic Pathway

The primary route involves the reaction between 4-cyanopyridine and an azide source, most commonly sodium azide (NaN_3).^{[14][15]} This reaction is typically catalyzed to enhance reaction rates and yields. A variety of catalysts have been successfully employed, including zinc salts (e.g., ZnCl_2), Lewis acids, and numerous heterogeneous catalysts, which offer advantages in terms of recovery and reuse.^{[15][16]} The reaction is often conducted in polar aprotic solvents like N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) at elevated temperatures.^{[3][15]}



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **5-(4-Pyridyl)-1H-Tetrazole**.

Exemplary Experimental Protocol

Causality: This protocol utilizes a common Lewis acid catalyst to activate the nitrile group of 4-cyanopyridine, making it more susceptible to nucleophilic attack by the azide ion, thereby facilitating the [3+2] cycloaddition. The final acidification step is necessary to protonate the in situ-formed tetrazolate anion to yield the final 1H-tetrazole product.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-cyanopyridine (1.0 eq), sodium azide (1.5-2.0 eq), and a catalyst such as nano- $\text{TiCl}_4\cdot\text{SiO}_2$ (0.1 g per mmol of nitrile) or zinc chloride (1.0 eq).^[3]
- **Solvent Addition:** Add a suitable volume of anhydrous DMF (e.g., 5 mL per mmol of nitrile) to the flask.^[3]

- **Reaction Execution:** Heat the reaction mixture to reflux (typically 110-130 °C) and maintain for the required duration (2-16 hours), monitoring the progress by Thin Layer Chromatography (TLC).[3][11]
- **Workup and Isolation:** After cooling the mixture to room temperature, filter to remove the catalyst if heterogeneous.[3] Pour the filtrate into a beaker containing ice water and acidify with a dilute strong acid (e.g., 4N HCl) to precipitate the product.[3]
- **Purification:** Collect the resulting solid by vacuum filtration, wash with cold water, and then a cold non-polar solvent like chloroform or diethyl ether to remove any remaining impurities.[3] The product can be further purified by recrystallization if necessary.

Reactivity and Coordination Chemistry

The true utility of 4-PyTz in materials science stems from its reactivity as a multidentate ligand. It possesses several potential coordination sites: the nitrogen of the pyridine ring and the four nitrogen atoms of the tetrazole ring.[1][4] This allows it to bind to metal ions in various modes: monodentate, bidentate, or a bridging ligand connecting multiple metal centers.[4] This bridging capability is paramount in the construction of extended one-, two-, or three-dimensional coordination polymers and MOFs.[1][4][5]

Caption: Coordination modes of **5-(4-Pyridyl)-1H-Tetrazole** with metal (M) centers.

Key Applications

Metal-Organic Frameworks (MOFs) and Coordination Polymers

4-PyTz is an exemplary building block for MOFs due to its rigidity and well-defined angular geometry. When coordinated with metal ions (e.g., Mn(II), Cd(II), Zn(II)), it forms robust, often porous, frameworks.[1][4][5][17] The resulting materials are investigated for:

- **Gas Storage and Separation:** The tailored pore sizes and chemical nature of the frameworks allow for selective adsorption of gases.
- **Catalysis:** MOFs can serve as heterogeneous catalysts, with the metal nodes acting as active sites and the porous structure facilitating reactant access.[5] For instance, copper-based frameworks derived from in-situ generated 4-PyTz have shown catalytic activity in the oxidation of alcohols.[5]

Medicinal Chemistry and Drug Design

The tetrazole ring is a bioisostere of the carboxylic acid group, meaning it has similar steric and electronic properties and can often substitute for it in biologically active molecules.[1][15] This substitution can lead to improved metabolic stability (as tetrazoles are less prone to metabolic reduction than carboxylic acids) and enhanced membrane permeability due to increased lipophilicity. While 4-PyTz itself is primarily a research chemical, the pyridyl-tetrazole scaffold is a component of molecules investigated for various pharmacological activities, including anti-inflammatory, analgesic, and antidiabetic effects.[18][19][20]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-(4-Pyridyl)-1H-tetrazole** is classified as hazardous.

- **Hazards:** H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).[6]
- **Precautions:** Standard laboratory precautions should be taken, including the use of personal protective equipment (gloves, lab coat, safety glasses) should be conducted in a well-ventilated fume hood. Avoid generating dust.[6]

Conclusion

5-(4-Pyridyl)-1H-tetrazole stands out as a molecule of significant academic and industrial interest. Its straightforward synthesis, combined with the unique electronic and structural features of its conjoined pyridine and tetrazole rings, makes it an invaluable tool. As a ligand, it provides a reliable and versatile platform for the rational design of functional coordination polymers and MOFs. As a scaffold in medicinal chemistry, it embodies the powerful principle of bioisosterism. Continued research into this compound and its derivatives is poised to unlock further innovations in materials science, catalysis, and the development of novel therapeutics.

References

- **5-(4-Pyridyl)-1H-Tetrazole** CAS No.:14389-12-9 - Taskchem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEQEqfYiLPWuQMjFsR_ewIPy_eqGBzQy2B9D3HVVeHN8ftTPfIS8_jyXIK2KY8oho4QGwDGsVPuFkulZJB97HMhiXnu3aVO1Q0V]

Q0D9aqD5KklY6fzX3_phwg88ViLum3AsBvWEoGKY2AaOi9Yv9VilrONkNi-zwgE5VtwYuxi84h4CtV]

- **5-(4-Pyridyl)-1H-Tetrazole** | Research Chemical - Benchchem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE6wM22uhei0c0pmmN0XgzV0iHypQxztjgfSft-ID8dbINFYWLKTI2ZioCoutPrifSLr2ZHbvRLdx_K1g7MOWMio9gSkWbVe7st21vY0y0woafsEu--o3CgEhn4K6G1MH5XGL_2]
- **5-(4-Pyridyl)-1H-Tetrazole** | C6H5N5 | CID 482249 - PubChem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHd8WAHmiZ5evCKnnyccCKsMjErADRRhJyoXopTVnRJOAa6Wowq8C7PQ2HEtYgPBnv8VTV2noDZq-Pn_aLRgKdWbFmgJdWCMW4vY1R157KAnLJNNtQc_Jt8Crd-ZfYs4ROcY_97CXkosnZcZk3-HWXxurVNtAff4aKL_-VGAK3WJ]
- Copper-organic frameworks assembled from in situ generated 5-(4-pyridyl)tetrazole building blocks: synthesis, structural features, topological analysis and catalytic oxidation of alcohols - PubMed. [URL: <https://pubmed.ncbi.nlm.nih.gov/24853245/>]
- CAS 14389-12-9: **5-(4-Pyridyl)-1H-tetrazole** | CymitQuimica. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGi-LKaBotgdg-grfpIzKlclRYTSNsBsN5IAh4HmVos4-LMj8j4s-2-fWWznJluPcVuXlqqoqrxGP6-M8DZwxh1c8V3w3_pMy0zd1zPvPvVnxCEb5dfwC7Ny-Kbw9ciU1Qz_ks=]
- Synthesis and structures of 5-(pyridyl)tetrazole complexes of Mn(II) - RSC Publishing. [URL: <https://pubs.rsc.org/en/content/articlelanding/2005/dt/b505077d>]
- 1H-pyrazol-4-yl]-2H-tetrazole: synthesis and assessment of some biological activities - PubMed. [URL: <https://pubmed.ncbi.nlm.nih.gov/27526659/>]
- **5-(4-pyridyl)-1H-tetrazole** - Stenutz. [URL: <https://stenutz.eu/srs/14389-12-9>]
- Zn(OAc)2•2H2O-Catalyzed Efficient Synthesis of 5-Substituted 1H-Tetrazoles - Growing Science. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH_GMTpVPJ6BiSpXCfAjGE53-kwpXbgF8tN_K1_5rbCn4vNd0gxMtbY3-KM4Q5_kslyEeqO2U6emFsZxiiOHc0n2DBLP1uN6e74xEnjMQNFidzTkt23J5B1mbOtrOxjiy5vubSTepvExRekKI3OKDMwvEkE=]
- 1H-NMR spectra of 2-[5-(pyridin-2-yl)-1H-tetrazol-1-yl]propyl-N,N-dimethylamine(L1) in CDCl3 solvent. - ResearchGate. [URL: https://www.researchgate.net/figure/1-H-NMR-spectra-of-2-5-pyridin-2-yl-1H-tetrazol-1-yl-propyl-N-N-dimethylamine-L1-in_fig2_279860086]
- Synthesis and Characterization of 5-Substituted 1H-Tetrazoles in the Presence of Nano-TiCl. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFHzJvFINpGiqCHJeJbTSqYNiPg7FWScC_CbFHOWbzP_JO-h7HBRGKzmz6oa9rYUq02VT_fJftdz_RxT7dLDN0xdGfymQ06tm43pleN3ehVGG8hLuVgmaZQxH2yLTVuF7B6pij]
- Recent Advances in the Synthesis of 5-Substituted 1H-Tetrazoles: A Complete Survey (2013–2018) - Who we serve. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFHzJvFINpGiqCHJeJbTSqYNiPg7FWScC_CbFHOWbzP_JO-h7HBRGKzmz6oa9rYUq02VT_fJftdz_RxT7dLDN0xdGfymQ06tm43pleN3ehVGG8hLuVgmaZQxH2yLTVuF7B6pij]
- Hydrothermal Preparation of Novel Cd(II) Coordination Polymers Employing 5-(4-Pyridyl)tetrazolate as a Bridging Ligand | Inorganic Chemistry - ACS Publications. [URL: <https://pubs.acs.org/doi/10.1021/ic0257118>]
- Tetrazoles and Related Heterocycles as Promising Synthetic Antidiabetic Agents - PMC. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC1074>]
- A comparative study between heterogeneous stannous chloride loaded silica nanoparticles and homogeneous stannous chloride catalyst in the synthesis of 5-substituted 1H-tetrazole. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGen9IAzX76Nu8XELzNChD5dbNvTU05tsA0JxhD0n6uAfho9ZgQrOVTQj70TuH3pP7BFRRwKLuv754aA2yNhZd5IWm2HzPZ2JYPingRu24ftiHc0xBx9eQZ2kZSYjSV8dsqCIDLhLjDN2fYUjIkrBkbUmqiY=>]
- FT-IR spectra of 2-[5-(pyridin-2-yl)-1H-tetrazol-1-yl]propyl-N,N-dimethylamine(L1) in KBr. - ResearchGate. [URL: https://www.researchgate.net/figure/IR-spectra-of-2-5-pyridin-2-yl-1H-tetrazol-1-yl-propyl-N-N-dimethylamine-L1-in_fig1_279860086]
- 1H-Tetrazole synthesis - Organic Chemistry Portal. [URL: <https://www.organic-chemistry.org/synthesis/heterocycles/tetrazoles.shtml>]
- Characteristic fragmentation behavior of 5-[1-aryl]-1H-pyrazol-2-yl]-1H-tetrazole by electrospray ionization tandem mass spectrometry - Life Science Journal. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHJKDNgj5AUAFrL7odA8Jms37PcaHqEjYAbNx8TelxHmBynNEloy7IRxORuW1Rr-dgXmIsKiGv00pA2R1qT4-jb-cUDK-b4mJpzqPfsWiv5b9RMCU9PSEKJNH99ID7y7D6nep21fgMMzzRHymC7UUAaCVQPJFOQ1hOqZu1a_8Ni_a_cXQPbH2WnjDwoJQ=]
- Ag-doped Nano Magnetic γ-Fe2O3@DA Core–Shell Hollow Spheres: an efficient and recoverable heterogeneous catalyst for A3, KA2 Coupling Reactions and [2+3] cycloaddition - The Royal Society of Chemistry. [URL: <https://pubs.rsc.org/en/content/articlehtml/2018/ra/c8ra06352a>]
- **5-(4-Pyridyl)-1H-tetrazole**, 98%, Thermo Scientific Chemicals 1 g | Buy Online. [URL: <https://www.thermofisher.com>]
- Crystal structure and Hirshfeld surface analysis of 5-(3-nitro-1H-pyrazol-4-yl) - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC9439202/>]
- (PDF) Tetrazoles: Synthesis and Biological Activity - ResearchGate. [URL: https://www.researchgate.net/publication/305814036_Tetrazoles_Synthesis_and_Biological_Activity]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. benchchem.com [benchchem.com]

- 2. CAS 14389-12-9: 5-(4-Pyridyl)-1H-tetrazole | CymitQuimica [cymitquimica.com]
- 3. scielo.org.za [scielo.org.za]
- 4. Synthesis and structures of 5-(pyridyl)tetrazole complexes of Mn(ii) - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 5. Copper-organic frameworks assembled from in situ generated 5-(4-pyridyl)tetrazole building blocks: synthesis, structural features, topological an and catalytic oxidation of alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 5-(4-Pyridyl)-1H-Tetrazole | C6H5N5 | CID 482249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 5-(4-pyridyl)-1H-tetrazole [stenutz.eu]
- 8. 5-(4-Pyridyl)-1H-tetrazole, 98%, Thermo Scientific Chemicals 1 g | Request for Quote [thermofisher.com]
- 9. rsc.org [rsc.org]
- 10. rsc.org [rsc.org]
- 11. Crystal structure and Hirshfeld surface analysis of 5-(3-nitro-1H-pyrazol-4-yl)-1H-tetrazole - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. lifesciencesite.com [lifesciencesite.com]
- 14. 5-(4-Pyridyl)-1H-Tetrazole CAS No.:14389-12-9 - Taskcm [taskcm.com]
- 15. thieme-connect.com [thieme-connect.com]
- 16. 1H-Tetrazole synthesis [organic-chemistry.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. New pyrazole derivative 5-[1-(4-fluorophenyl)-1H-pyrazol-4-yl]-2H-tetrazole: synthesis and assessment of some biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Tetrazoles and Related Heterocycles as Promising Synthetic Antidiabetic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-(4-Pyridyl)-1H-Tetrazole chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076735#5-4-pyridyl-1h-tetrazole-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com